

Tri-o-tolylphosphine CAS number and molecular weight

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Compound of Interest

Compound Name: Tri-o-tolylphosphine

Cat. No.: B155546

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Core Chemical Identifiers

Tri-o-tolylphosphine, also known as tris(2-methylphenyl)phosphine, is a white solid soluble in organic solvents.^[1] It is recognized by its unique CAS number, which facilitates its unambiguous identification in chemical databases and literature.

Below is a summary of its key identifiers:

Property	Value
CAS Number	6163-58-2 ^{[1][2][3][4][5][6][7]}
Molecular Weight	304.37 g/mol ^{[2][3][5][6][7]}
Alternate Molecular Weight	304.4 g/mol ^[8]
Molecular Formula	C ₂₁ H ₂₁ P ^{[2][6][7][8]}
Synonyms	P(o-tol) ₃ , Tris(o-tolyl)phosphine ^{[1][2]}

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References

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- 6. 6163-58-2 · Tri-o-tolylphosphine · 323-67201 · 321-67202[Detail Information] | [Synthesis & Materials][Laboratory Chemicals-FUJIFILM Wako Pure Chemical Corporation [labchem-wako.fujifilm.com]
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- 8. Tri-o-tolylphosphine | C₂₁H₂₁P | CID 80271 - PubChem [pubchem.ncbi.nlm.nih.gov]
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